

In-Depth Technical Guide to Glioroseinol: A Fungal Metabolite

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Compound of Interest

Compound Name: *Glioroseinol*

Cat. No.: *B10823423*

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Abstract

Glioroseinol is a fungal metabolite originating from the genus *Gliocladium*. With the molecular formula $C_{10}H_{16}O_4$, this natural product is structurally related to gliorosein. While its full range of physical, chemical, and biological properties is still under investigation, this document summarizes the currently available information and outlines the general methodologies pertinent to the study of such fungal metabolites. This guide is intended to serve as a foundational resource for researchers interested in the potential applications of **Glioroseinol** in drug discovery and development.

Physicochemical Properties

Currently, detailed quantitative data on the physical and chemical properties of **Glioroseinol** are not extensively available in publicly accessible scientific literature. The information is primarily limited to data from commercial suppliers and chemical databases.

Table 1: Physical and Chemical Properties of **Glioroseinol**

Property	Value	Source/Comment
Molecular Formula	C10H16O4	PubChem
Molecular Weight	200.23 g/mol	Calculated from formula
CAS Number	2673270-41-0	MedchemExpress, InvivoChem
Appearance	Solid (presumed)	Based on commercial availability in mg quantities
Storage Temperature	-20°C	Cayman Chemical[1]
Stability	≥ 4 years	Cayman Chemical[1]
Purity	>95% by HPLC	Available from some suppliers
Solubility	Soluble in some organic solvents	Indicated by the availability of stock solutions (e.g., 1 mM)[2]

Chemical Structure

Glioroseinol is a derivative of gliorosein. The structure of gliorosein has been identified as (+)-trans-2,3-dimethoxy-5,6-dimethylcyclohex-2-ene-1,4-dione. The exact structural modification that differentiates **Glioroseinol** from gliorosein is not detailed in the currently available literature.

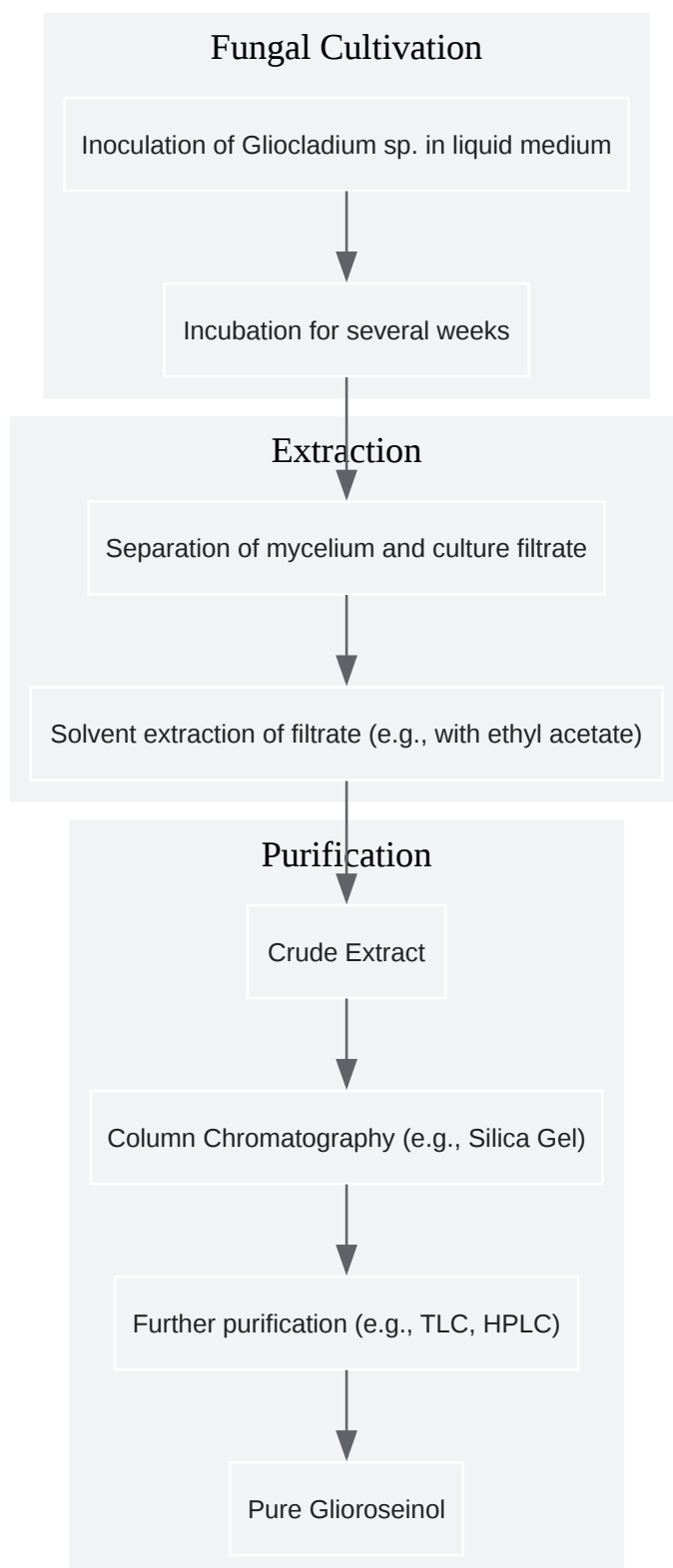
Experimental Protocols

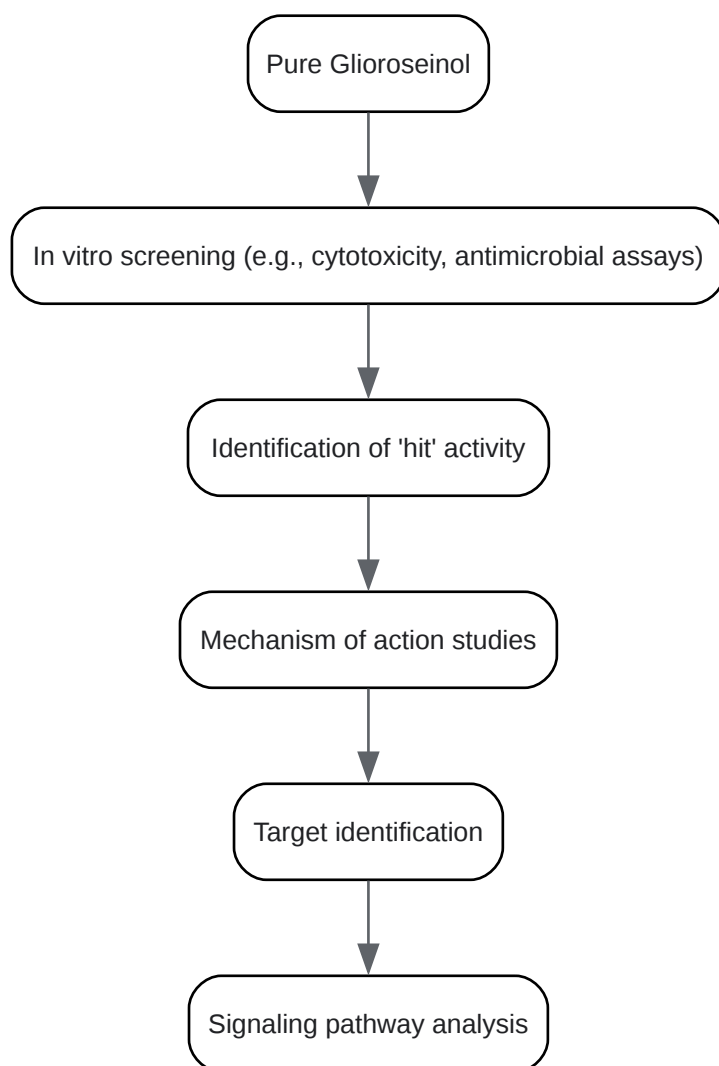
Detailed experimental protocols for the specific isolation, synthesis, and biological analysis of **Glioroseinol** are not available in the reviewed literature. However, this section provides generalized methodologies that are commonly employed for the study of fungal metabolites like **Glioroseinol** and its parent compound, gliorosein, which is isolated from *Gliocladium*.

General Protocol for Isolation and Purification of Fungal Metabolites

This protocol is a representative workflow for the extraction and isolation of secondary metabolites from fungal cultures.

Diagram 1: Generalized Experimental Workflow for Fungal Metabolite Isolation





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References

- 1. New co-metabolites of gliotoxin in Gliocladium virens | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]

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